

N,N-bis(2-chloroethyl)-4-nitroaniline structural formula

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Compound of Interest

Compound Name: *N*-(2-chloroethyl)-4-nitroaniline

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An In-depth Technical Guide to N,N-bis(2-chloroethyl)-4-nitroaniline

For researchers, scientists, and professionals in drug development, this document provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of N,N-bis(2-chloroethyl)-4-nitroaniline.

Chemical Structure and Identification

N,N-bis(2-chloroethyl)-4-nitroaniline is an aromatic amine derivative. Its structure consists of a 4-nitroaniline core substituted on the amino group with two 2-chloroethyl chains. The presence of the nitrogen mustard moiety (bis(2-chloroethyl)amine) suggests potential alkylating properties, a feature common in certain classes of chemotherapeutic agents.

Caption: 2D Structural Formula of N,N-bis(2-chloroethyl)-4-nitroaniline.

Physicochemical Properties

A summary of the key physicochemical properties of N,N-bis(2-chloroethyl)-4-nitroaniline is provided in the table below. These properties are essential for understanding the compound's behavior in various experimental and biological systems.

Property	Value	Source
IUPAC Name	N,N-bis(2-chloroethyl)-4-nitroaniline	[1]
Molecular Formula	C10H12Cl2N2O2	[1] [2] [3]
Molecular Weight	263.12 g/mol	[1] [2] [3]
Canonical SMILES	C1=CC(=CC=C1N(CCCl)CCCl)--INVALID-LINK--[O-]	[1]
InChI Key	UMNFMWKZDRHCFP-UHFFFAOYSA-N	[1]
CAS Number	55743-71-0	[2]
Synonyms	NSC-42074, 4-Nitro-[N,N-bis(2-chloroethyl)]aniline	[1]

Experimental Protocols: Synthesis

The synthesis of N,N-bis(2-chloroethyl)-4-nitroaniline can be approached through a multi-step process. A plausible synthetic route, based on related procedures for similar compounds, involves the initial hydroxyalkylation of 4-nitroaniline followed by chlorination. A patent for a similar compound, N,N-bis(2-chloroethyl)-2-nitro-p-toluidine, describes a process involving the reaction of the parent aniline with ethylene oxide, followed by nitration.[\[4\]](#)

Step 1: Hydroxyethylation of 4-Nitroaniline

The initial step involves the reaction of 4-nitroaniline with ethylene oxide to introduce two hydroxyethyl groups onto the amino nitrogen.

- Reactants: 4-nitroaniline, ethylene oxide.
- Solvent: A suitable solvent such as water or a polar organic solvent may be used.
- Procedure: 4-nitroaniline is dissolved or suspended in the chosen solvent. Ethylene oxide is then introduced into the reaction mixture. The reaction is typically carried out under controlled temperature and pressure.

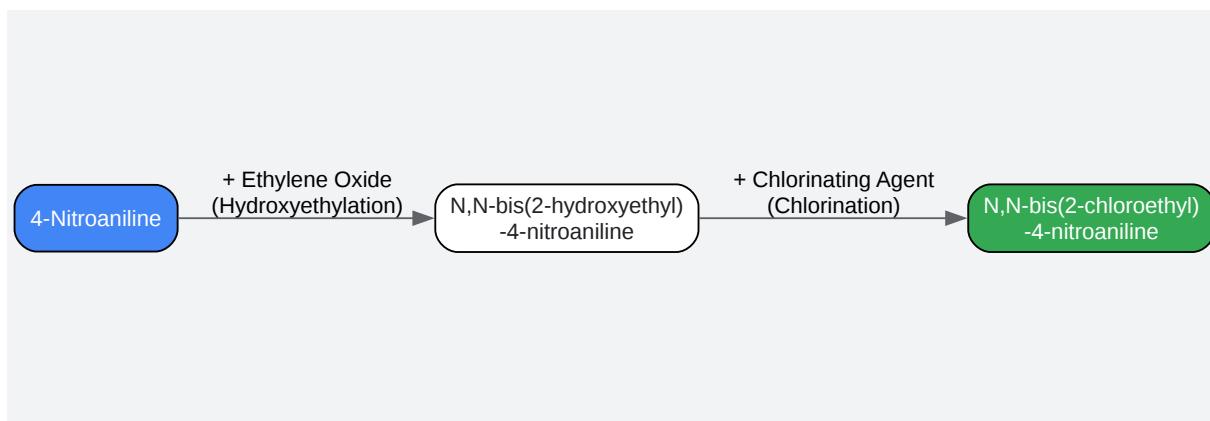
- Product: N,N-bis(2-hydroxyethyl)-4-nitroaniline.

Step 2: Chlorination of N,N-bis(2-hydroxyethyl)-4-nitroaniline

The di-hydroxyethyl intermediate is then converted to the final product by replacing the hydroxyl groups with chlorine atoms.

- Reactants: N,N-bis(2-hydroxyethyl)-4-nitroaniline, a chlorinating agent (e.g., thionyl chloride, phosphorus oxychloride).
- Procedure: The di-hydroxyethyl intermediate is treated with a chlorinating agent, often in an inert solvent. The reaction mixture is typically heated to drive the reaction to completion. Following the reaction, the product is isolated and purified, for example, by crystallization.
- Product: N,N-bis(2-chloroethyl)-4-nitroaniline.

An alternative approach could involve the direct chlorination of 4-nitroaniline, although this may lead to a mixture of products.[\[5\]](#)



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Caption: Proposed Synthesis Workflow for N,N-bis(2-chloroethyl)-4-nitroaniline.

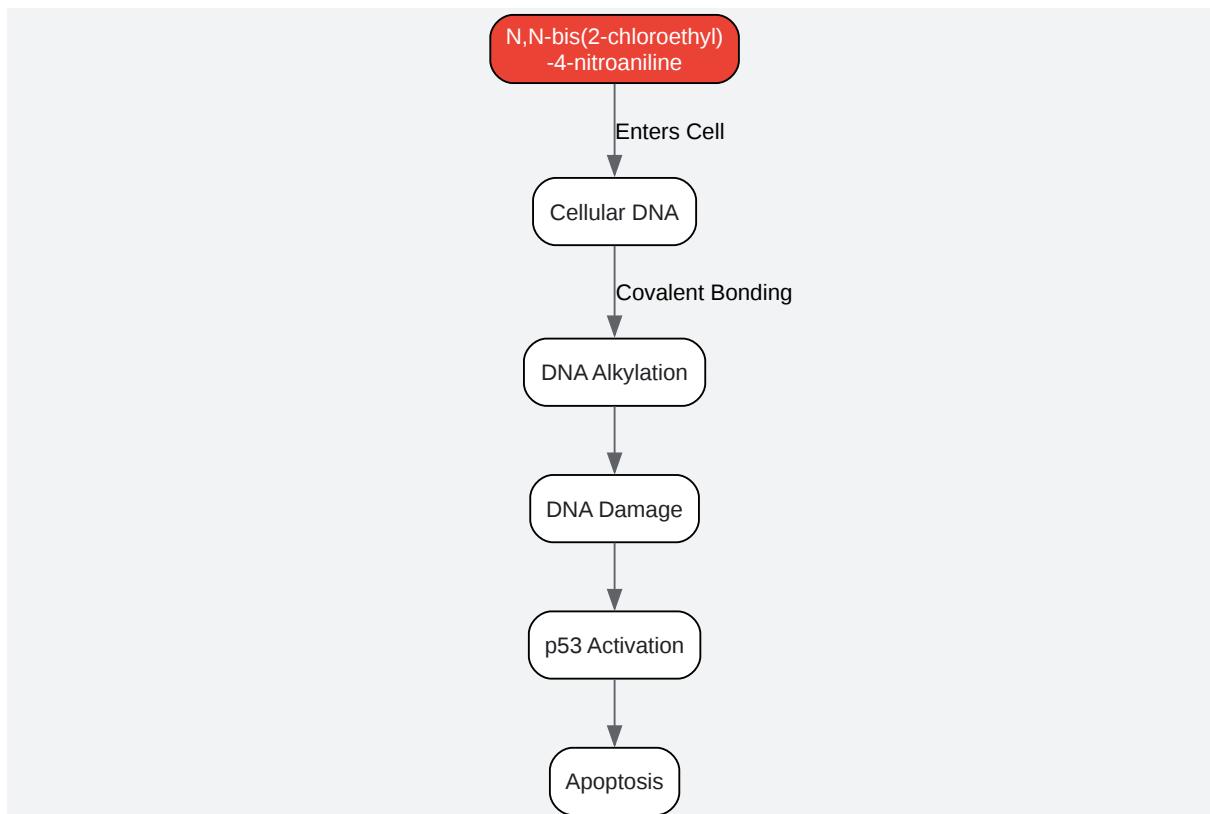
Potential Biological Activity and Signaling

While specific signaling pathways for N,N-bis(2-chloroethyl)-4-nitroaniline are not extensively documented in the provided search results, the presence of the nitrogen mustard group is a

strong indicator of potential biological activity. Nitrogen mustards are known alkylating agents that can form covalent bonds with nucleophilic groups in biomolecules, including DNA. This alkylation can lead to DNA damage, inhibition of DNA replication and transcription, and ultimately, apoptosis.

The parent compound, 4-nitroaniline, is known to be toxic and can cause methemoglobinemia. [6] The toxicity of related chloronitroanilines has been investigated in isolated rat hepatocytes, where they were shown to induce cellular damage and deplete intracellular glutathione levels. [7]

Given its structure, it is plausible that N,N-bis(2-chloroethyl)-4-nitroaniline could act as a DNA alkylating agent, a mechanism of action shared by many anticancer drugs. Further research would be required to elucidate the specific signaling pathways affected by this compound. A hypothetical pathway could involve the following steps:



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Caption: Hypothetical Signaling Pathway for DNA Damage by an Alkylating Agent.

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